

4'-Chloroacetophenone: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4'-Chloroacetophenone

Cat. No.: B041964

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **4'-Chloroacetophenone** (CAS No. 99-91-2), a versatile intermediate in the synthesis of pharmaceuticals and other fine chemicals.^[1] Adherence to the following protocols is crucial for ensuring the safety of laboratory personnel and the integrity of research.

Chemical and Physical Properties

4'-Chloroacetophenone is a combustible liquid that is colorless to light yellow in appearance.^{[1][2]} It is insoluble in water but miscible with alcohol and ether.^{[3][4]}

Table 1: Physical and Chemical Properties of **4'-Chloroacetophenone**

Property	Value
Molecular Formula	C ₈ H ₇ ClO
Molecular Weight	154.59 g/mol
Melting Point	14-18 °C (57-64 °F)[5][6]
Boiling Point	232 °C (450 °F)[2][5][6]
Flash Point	90 °C (194 °F) - closed cup[2][4][6]
Density	1.192 g/mL at 25 °C[4][6]
Vapor Pressure	8 mmHg at 90 °C[4][6]
Water Solubility	111 mg/L at 25 °C (slow decomposition)[4]
Refractive Index	n _{20/D} 1.554[4][6]

Hazard Identification and Toxicological Data

4'-Chloroacetophenone is classified as a hazardous substance.[3] It is harmful if swallowed, causes skin irritation, and serious eye damage.[7][8] Inhalation may cause respiratory irritation and can be fatal.[7][9]

Table 2: Toxicological Data for **4'-Chloroacetophenone**

Test	Species	Route	Value
LD50	Mouse	Oral	1207 mg/kg[3]
LD50	Mouse	Intraperitoneal	100 mg/kg[3]
LC50	Fathead Minnow (Pimephales promelas)	-	33.2 mg/L (96 h)[2]
LC50	Fathead Minnow (Pimephales promelas)	-	51.6 mg/l (96 h)[7]

GHS Hazard Statements:

- H227: Combustible liquid.[\[5\]](#)
- H302: Harmful if swallowed.[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- H315: Causes skin irritation.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- H318: Causes serious eye damage.[\[7\]](#)[\[8\]](#)
- H330: Fatal if inhaled.[\[7\]](#)[\[9\]](#)
- H335: May cause respiratory irritation.[\[5\]](#)[\[7\]](#)

Experimental Protocols for Safety Assessment

The toxicological data presented are typically determined using standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (Based on OECD Test Guideline 401, now superseded)

The determination of the oral LD50 value, while no longer the standard, historically followed protocols like the now-deleted OECD Test Guideline 401.[\[9\]](#)[\[10\]](#) This method involved the administration of a single dose of the substance to fasted experimental animals (typically rodents).[\[10\]](#)

Methodology:

- Animal Selection: Healthy, young adult rodents of a single sex are used. If females are used, they should be nulliparous and non-pregnant.[\[10\]](#)
- Dosage: The test substance is administered orally by gavage in graduated doses to several groups of animals, with one dose per group.[\[10\]](#)
- Observation: Animals are observed for mortality and clinical signs of toxicity for a set period, typically 14 days.[\[10\]](#)

- Data Analysis: The LD50 is statistically calculated as the dose expected to cause death in 50% of the test animals.[\[10\]](#)

Modern alternative methods such as the Fixed Dose Procedure (OECD TG 420), Acute Toxic Class Method (OECD TG 423), and Up-and-Down Procedure (OECD TG 425) are now used, which rely on observing clear signs of toxicity rather than death as the primary endpoint and use fewer animals.

Acute Dermal Irritation/Corrosion (Based on OECD Test Guideline 404)

This test assesses the potential of a substance to cause localized skin irritation or corrosion.[\[11\]](#)

Methodology:

- Animal Selection: The albino rabbit is the preferred species.[\[7\]](#)[\[8\]](#)
- Application: A single dose of the test substance (0.5 mL for liquids or 0.5 g for solids) is applied to a small area of shaved skin (approximately 6 cm²).[\[7\]](#) An untreated area of skin serves as a control.[\[7\]](#)[\[8\]](#)
- Exposure: The exposure period is typically 4 hours.[\[4\]](#)[\[7\]](#)
- Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals over a period of up to 14 days.[\[7\]](#)[\[11\]](#)
- Scoring: The severity of the skin reactions is graded according to a standardized scoring system.[\[2\]](#)[\[4\]](#)

Acute Eye Irritation/Corrosion (Based on OECD Test Guideline 405)

This test evaluates the potential of a substance to cause irritation or corrosion to the eyes.[\[12\]](#)

Methodology:

- Animal Selection: The albino rabbit is the recommended test animal.[5]
- Application: A single dose of the test substance is instilled into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.[3][5][13]
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application for lesions of the cornea, iris, and conjunctiva.[5] The observation period can extend up to 21 days to assess the reversibility of any effects.[12]
- Scoring: Ocular reactions are scored using a standardized system to evaluate the degree of irritation or corrosion.[12][13] The use of topical anesthetics and systemic analgesics is recommended to minimize animal distress.[3]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risk of exposure to **4'-Chloroacetophenone**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[7] Ensure that eyewash stations and safety showers are readily accessible.[2]
- Skin Protection: Handle with chemical-resistant gloves (e.g., PVC).[3] Wear appropriate protective clothing, such as a lab coat or overalls, to prevent skin contact.[2][3]
- Respiratory Protection: Use in a well-ventilated area, preferably under a chemical fume hood.[2] If there is a risk of inhalation, wear a NIOSH/MSHA or European Standard EN 149 approved respirator with a Type A filter for organic gases and vapors.[2][3]

Handling Procedures

- Avoid all personal contact, including inhalation of vapors or mists.[3][7]
- Do not eat, drink, or smoke when using this product.[5][9]
- Wash hands and any exposed skin thoroughly after handling.[2][5]

- Keep away from open flames, hot surfaces, and sources of ignition.[2][5]

Storage

- Store in a dry, cool, and well-ventilated place.[2][5]
- Keep containers tightly closed and sealed.[2][3][5]
- Store in original containers, which may include glass containers or lined metal cans/drums.
[3]
- Incompatible materials to avoid include strong oxidizing agents and strong bases.[2][3]



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Caption: Workflow for the safe handling of **4'-Chloroacetophenone**.

First Aid and Emergency Procedures

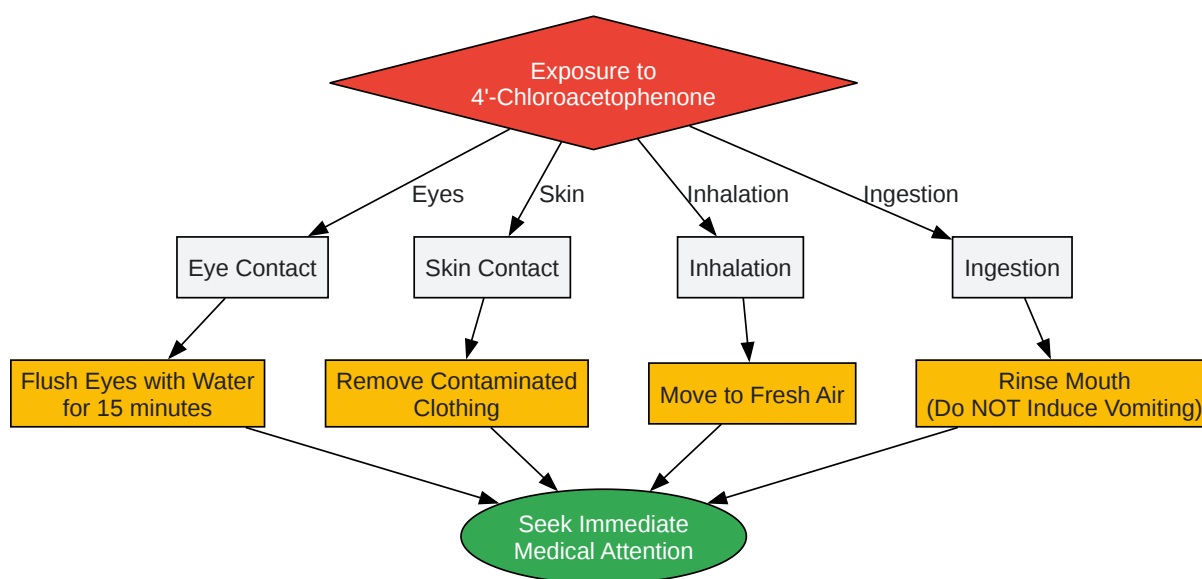
Immediate and appropriate first aid is critical in the event of exposure.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of running water for at least 15 minutes, holding eyelids apart. Seek immediate medical attention.[2][3]
- Skin Contact: Immediately remove all contaminated clothing. Flush skin and hair with running water and soap if available.[3]
- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult or has stopped, provide artificial respiration. Seek

immediate medical attention.[2][3]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Call a physician or poison control center immediately.[2][5]



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Caption: First aid decision-making process for exposure incidents.

Fire-Fighting Measures

4'-Chloroacetophenone is a combustible liquid with a slight fire hazard when exposed to heat or flame.[3]

- Extinguishing Media: Use foam, dry chemical powder, or carbon dioxide.[2][3] Water spray can be used to cool closed containers.[2]

- Hazardous Combustion Products: Combustion may produce carbon monoxide, carbon dioxide, hydrogen chloride gas, and phosgene.[2][3]
- Fire-Fighting Procedures: Wear self-contained breathing apparatus (SCBA) and full protective gear.[2][3]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation and wear appropriate PPE.[2]
- Environmental Precautions: Prevent the substance from entering drains or surface water.[2]
- Containment and Cleanup: Remove all sources of ignition.[2] Soak up the spill with an inert absorbent material and place it in a suitable, closed container for disposal.[2]

Disposal Considerations

Dispose of **4'-Chloroacetophenone** and its containers as hazardous waste in accordance with local, state, and federal regulations.[3] Do not allow wash water from cleaning equipment to enter drains.[3]

Conclusion

4'-Chloroacetophenone is a valuable chemical intermediate, but it poses significant health hazards. By understanding its properties and adhering to the safety and handling precautions outlined in this guide, researchers and drug development professionals can mitigate the risks and ensure a safe working environment. Always consult the Safety Data Sheet (SDS) for the most current and detailed information before handling this chemical.

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